Applications of 8-Chloro-6-iodoquinoline Derivatives in Research and Drug Development

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Compound of Interest

Compound Name:	*8-Chloro-6-iodoquinoline*
CAS No.:	*111454-67-2*
Cat. No.:	*B599941*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Quinoline derivatives are a prominent class of heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their wide range of biological activities. The quinoline scaffold is a key component in numerous approved drugs and clinical candidates. Strategic functionalization of the quinoline ring with halogens, such as chlorine and iodine, can significantly modulate the physicochemical and pharmacological properties of the resulting molecules. This document focuses on the potential applications of **8-Chloro-6-iodoquinoline** derivatives, a specific substitution pattern within this versatile class of compounds.

While direct research on **8-Chloro-6-iodoquinoline** itself is limited in publicly available literature, its structural similarity to other well-studied halogenated quinolines, such as the anticancer and neuroprotective agent Clioquinol (5-chloro-7-iodo-8-hydroxyquinoline), suggests a range of potential therapeutic applications.[1][2][3] These include roles as anticancer agents, kinase inhibitors, and antimicrobial compounds. These application notes provide an overview of

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the potential uses of **8-Chloro-6-iodoquinoline** derivatives, supported by data from closely related analogues, along with detailed experimental protocols to guide researchers in this promising area of study.

I. Potential Applications

Anticancer Activity

Halogenated quinolines have demonstrated significant potential as anticancer agents.[4][5] The presence of both chloro and iodo substituents on the quinoline core can contribute to enhanced lipophilicity, facilitating cell membrane penetration, and can influence interactions with biological targets.

Mechanism of Action: The anticancer effects of related halogenated quinolines are often attributed to multiple mechanisms, including:

- Induction of Apoptosis: Triggering programmed cell death in cancer cells.
- Cell Cycle Arrest: Halting the proliferation of cancer cells at different phases of the cell cycle.
- Inhibition of Key Signaling Pathways: Modulating pathways crucial for tumor growth and survival, such as the FoxM1 signaling pathway, which has been observed with Clioquinol.[1]
- Generation of Reactive Oxygen Species (ROS): Inducing oxidative stress within cancer cells, leading to cellular damage and death.[2][3]

Kinase Inhibition

The quinoline scaffold is a well-established framework for the design of kinase inhibitors.[6] Many FDA-approved kinase inhibitors feature a quinoline core. Derivatives of **8-Chloro-6-iodoquinoline** could be designed to target the ATP-binding site of various protein kinases implicated in cancer and other diseases. The specific substitution pattern can be tailored to achieve desired potency and selectivity against target kinases.

Antimicrobial Activity

Halogenated quinolines have a long history of use as antimicrobial agents.[7] They have shown efficacy against a range of bacteria and fungi. The mechanism of antimicrobial action is often

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linked to their ability to chelate metal ions essential for microbial enzyme function and to disrupt cell membrane integrity.

II. Quantitative Data

The following tables summarize the cytotoxic activity of various halogenated quinoline derivatives against a range of human cancer cell lines. This data, from closely related compounds, provides a benchmark for the potential efficacy of novel **8-Chloro-6-iodoquinoline** derivatives.

Table 1: Cytotoxicity of Halogenated Quinoline Derivatives Against Various Cancer Cell Lines

Compound/Derivative	Cancer Cell Line	IC50 (μM)	Reference
6-Arylamino-7-chloro-5,8-quinolinedione (4a)	HCT-15 (Colon)	Potent	[6]
6-Arylamino-7-chloro-5,8-quinolinedione (4a)	SK-OV-3 (Ovarian)	Potent	[6]
6-Arylamino-7-chloro-5,8-quinolinedione (4a)	XF 498 (CNS)	Potent	[6]
Fluorinated quinoline derivative (20)	A549 (Lung)	0.03	[4]
Clioquinol (5-chloro-7-iodo-8-hydroxyquinoline)	Raji (Lymphoma)	-	[2]
8-hydroxy-5-nitroquinoline (NQ)	Raji (Lymphoma)	5-10 fold lower than Clioquinol	[2][3]

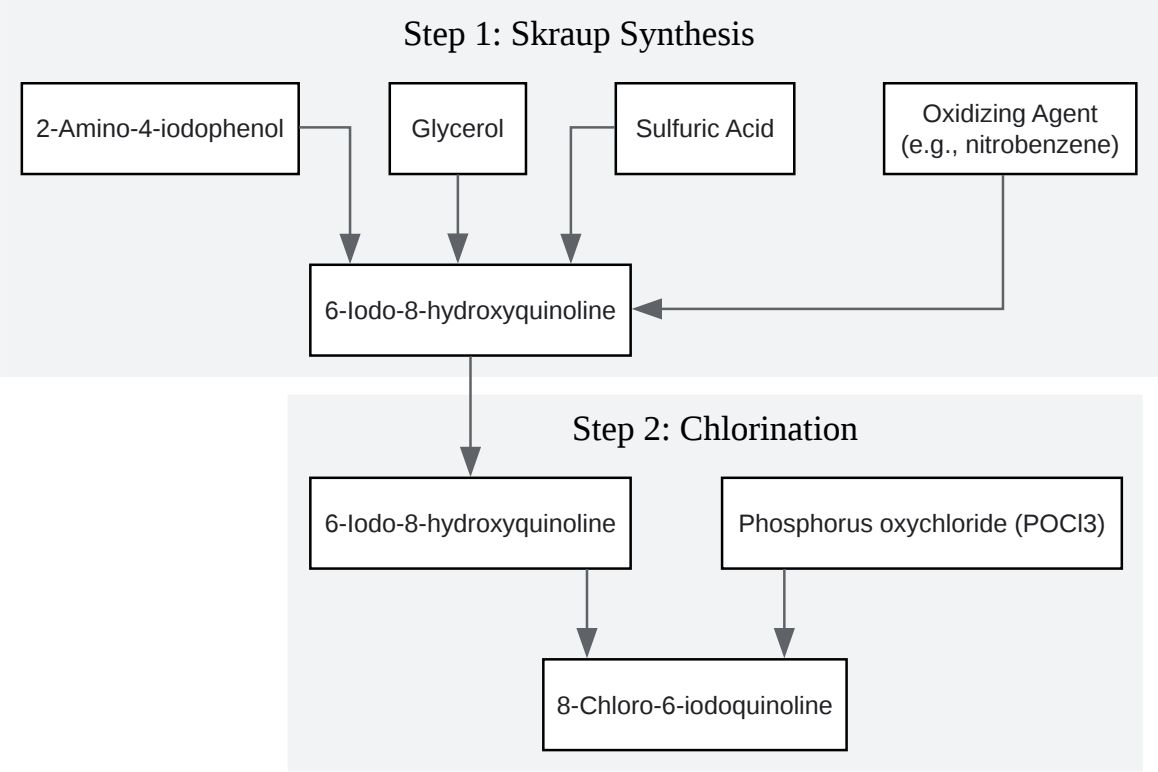
III. Experimental Protocols

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Proposed Synthesis of **8-Chloro-6-iodoquinoline**

The following protocol describes a plausible synthetic route to **8-Chloro-6-iodoquinoline** based on established quinoline synthesis methodologies.

Experimental Workflow for Synthesis



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*Proposed synthetic workflow for **8-Chloro-6-iodoquinoline**.*

Materials:

- 2-Amino-4-iodophenol
- Glycerol
- Concentrated Sulfuric Acid

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- Nitrobenzene (or other suitable oxidizing agent)
- Phosphorus oxychloride ($POCl_3$)
- Sodium hydroxide solution
- Hydrochloric acid
- Organic solvents (e.g., ethanol, ethyl acetate, dichloromethane)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

Step 1: Synthesis of 6-Iodo-8-hydroxyquinoline (via Skraup Synthesis)

- In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, carefully add 2-amino-4-iodophenol, glycerol, and concentrated sulfuric acid.
- Add the oxidizing agent (e.g., nitrobenzene).
- Heat the mixture gradually and maintain at reflux for several hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and carefully pour it into a beaker of ice water.
- Neutralize the acidic solution with a sodium hydroxide solution until a precipitate forms.
- Filter the crude product, wash with water, and dry.
- Purify the crude 6-iodo-8-hydroxyquinoline by recrystallization from a suitable solvent (e.g., ethanol).

Step 2: Chlorination of 6-Iodo-8-hydroxyquinoline

- In a dry round-bottom flask, place the purified 6-iodo-8-hydroxyquinoline.
- Carefully add phosphorus oxychloride ($POCl_3$) in a fume hood.

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- Heat the mixture at reflux for a few hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture and carefully pour it onto crushed ice.
- Neutralize the mixture with a sodium hydroxide solution.
- Extract the product with an organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude **8-Chloro-6-iodoquinoline** by column chromatography on silica gel.

Protocol for In Vitro Cytotoxicity Assay (MTT Assay)

This protocol outlines a standard procedure to evaluate the cytotoxic effects of **8-Chloro-6-iodoquinoline** derivatives on cancer cell lines.

Materials:

- Human cancer cell lines (e.g., A549, MCF-7, HCT116)
- Complete cell culture medium (e.g., DMEM or RPMI-1640 with 10% FBS and 1% penicillin-streptomycin)
- 96-well cell culture plates
- **8-Chloro-6-iodoquinoline** derivative stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Phosphate-buffered saline (PBS)
- Microplate reader

Procedure:

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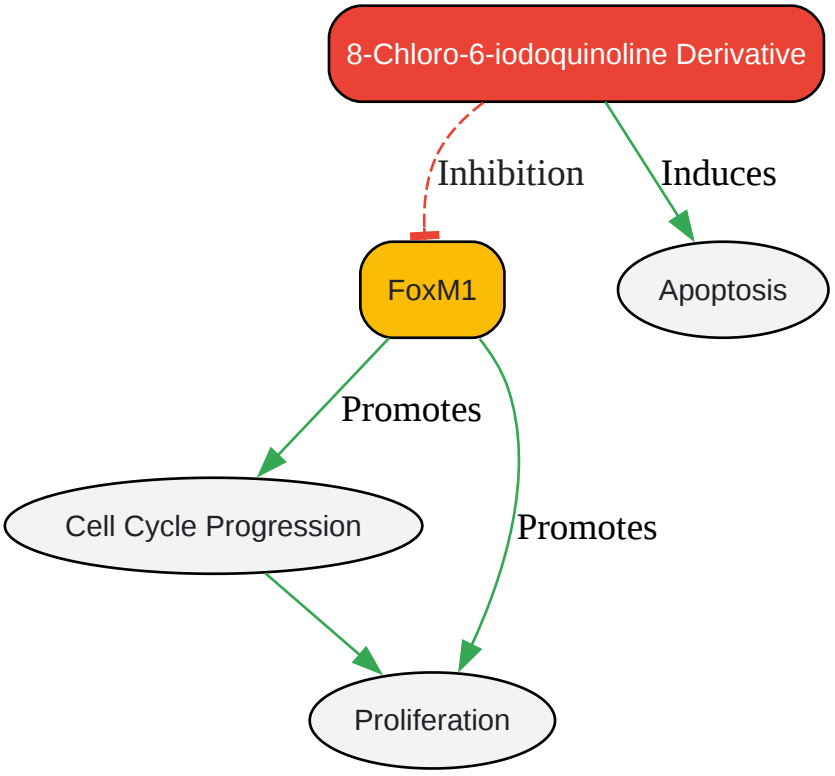
- Cell Seeding: Seed the cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate for 24 hours at 37°C in a humidified atmosphere with 5% CO_2 to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the **8-Chloro-6-iodoquinoline** derivative in the cell culture medium. Remove the old medium from the wells and add 100 µL of the medium containing the test compound at various concentrations. Include a vehicle control (medium with DMSO) and a positive control (a known anticancer drug).
- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO_2.
- MTT Addition: After the incubation period, add 20 µL of the MTT solution to each well and incubate for another 4 hours.
- Formazan Solubilization: Remove the medium containing MTT and add 150 µL of the solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%) by plotting a dose-response curve.

IV. Signaling Pathway and Workflow Diagrams

Postulated Signaling Pathway Inhibition

Based on the known mechanisms of related halogenated quinolines like Clioquinol, a potential signaling pathway that could be targeted by **8-Chloro-6-iodoquinoline** derivatives is the FoxM1 pathway, which is crucial for cell cycle progression and proliferation.

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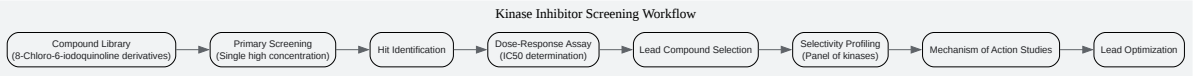


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Postulated inhibition of the FoxM1 signaling pathway.

Kinase Inhibitor Screening Workflow

The following diagram illustrates a general workflow for screening **8-Chloro-6-iodoquinoline** derivatives for their kinase inhibitory activity.



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General workflow for kinase inhibitor screening.

V. Conclusion

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While direct experimental data on **8-Chloro-6-iodoquinoline** derivatives is currently sparse, the extensive research on structurally similar halogenated quinolines provides a strong rationale for their investigation as potential therapeutic agents. The information and protocols provided in this document are intended to serve as a valuable resource for researchers interested in exploring the synthesis and biological evaluation of this promising class of compounds. Further studies are warranted to elucidate the specific mechanisms of action and to optimize the therapeutic potential of **8-Chloro-6-iodoquinoline** derivatives in areas such as oncology, infectious diseases, and beyond.

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